

Technical Support Center: Safe Handling of Pyrophoric Tributylphosphine

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Compound of Interest

Compound Name: Tributylphosphine

Cat. No.: B147548

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This guide provides essential safety information and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **tributylphosphine**. Adherence to these protocols is critical to mitigate the risks associated with its pyrophoric nature.

Frequently Asked Questions (FAQs)

Q1: What makes **tributylphosphine** hazardous?

A1: **Tributylphosphine** is a pyrophoric liquid, meaning it can spontaneously ignite upon contact with air.^{[1][2][3]} It is also harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and may cause corrosive injuries to the upper respiratory tract upon inhalation.^[3] Additionally, it can react violently with water.^{[2][3]}

Q2: What immediate actions should I take in case of skin or eye contact?

A2: For skin contact, immediately immerse the affected area in cool water or wrap it in wet bandages.^{[4][5]} Remove contaminated clothing and wash the skin with plenty of soap and water.^{[5][6]} For eye contact, rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do, and seek immediate medical attention.^{[4][7]}

Q3: What type of fire extinguisher should be used for a **tributylphosphine** fire?

A3: Use a Class D dry powder extinguisher (for combustible metals), dry sand, or soda ash.[1]
[8] Do NOT use water, carbon dioxide (CO₂), or foam extinguishers, as **tributylphosphine** can react violently with water.[1][2]

Q4: How should I store **tributylphosphine**?

A4: Store **tributylphosphine** in a tightly closed container in a cool, dry, and well-ventilated area, under an inert atmosphere such as nitrogen or argon.[4][9] Keep it away from heat, sparks, open flames, and incompatible materials like oxidizing agents.[6][9]

Q5: What are the proper disposal procedures for **tributylphosphine** waste?

A5: **Tributylphosphine** waste must be handled as hazardous waste. It can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4] Do not discharge it into sewer systems.[4] Containers should be triple-rinsed or punctured to be made unusable before disposal.[4]

Troubleshooting Guides

Scenario 1: You observe fumes or smoke upon opening a container of **tributylphosphine**.

- Problem: The chemical is reacting with air, indicating a potential breach of the inert atmosphere.
- Solution:
 - Do not proceed with the experiment.
 - If it is safe to do so, re-purge the container with an inert gas (nitrogen or argon) and securely close it.
 - If a fire starts, be prepared to use a Class D fire extinguisher.
 - Evaluate your handling technique to ensure you are maintaining an inert atmosphere throughout the process.

Scenario 2: A small spill of **tributylphosphine** occurs in the fume hood.

- Problem: A pyrophoric and corrosive material has been released.
- Solution:
 - Alert others in the laboratory and ensure the fume hood sash is kept at its lowest possible working height.
 - Remove all flammable materials from the immediate vicinity.[\[10\]](#)
 - Cover the spill with a non-combustible absorbent material like dry sand, vermiculite, or soda ash.[\[9\]](#)[\[11\]](#)
 - Using non-sparking tools, carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[5\]](#)[\[11\]](#)
 - Decontaminate the area as per your institution's standard operating procedures.

Scenario 3: The syringe used for transferring **tributylphosphine** becomes clogged.

- Problem: Potential for pressure buildup and unexpected release of the pyrophoric liquid.
- Solution:
 - Keep the syringe pointed towards the back of the fume hood, away from yourself and others.
 - Do not attempt to force the plunger.
 - Carefully and slowly withdraw the plunger to relieve any pressure.
 - Discharge the contents into a quenching solution (e.g., isopropanol) under an inert atmosphere.
 - Dispose of the clogged needle and syringe as hazardous waste.

Quantitative Data Summary

Property	Value	Source(s)
Melting Point	-65°C	[4]
Boiling Point	150°C / 50 mmHg	[4]
Flash Point	37°C / 98.6°F (closed cup)	[6]
Autoignition Temperature	199°C / 390.2°F	[6]
Density	0.81 g/mL at 25°C	
Vapor Density	9 (vs air)	

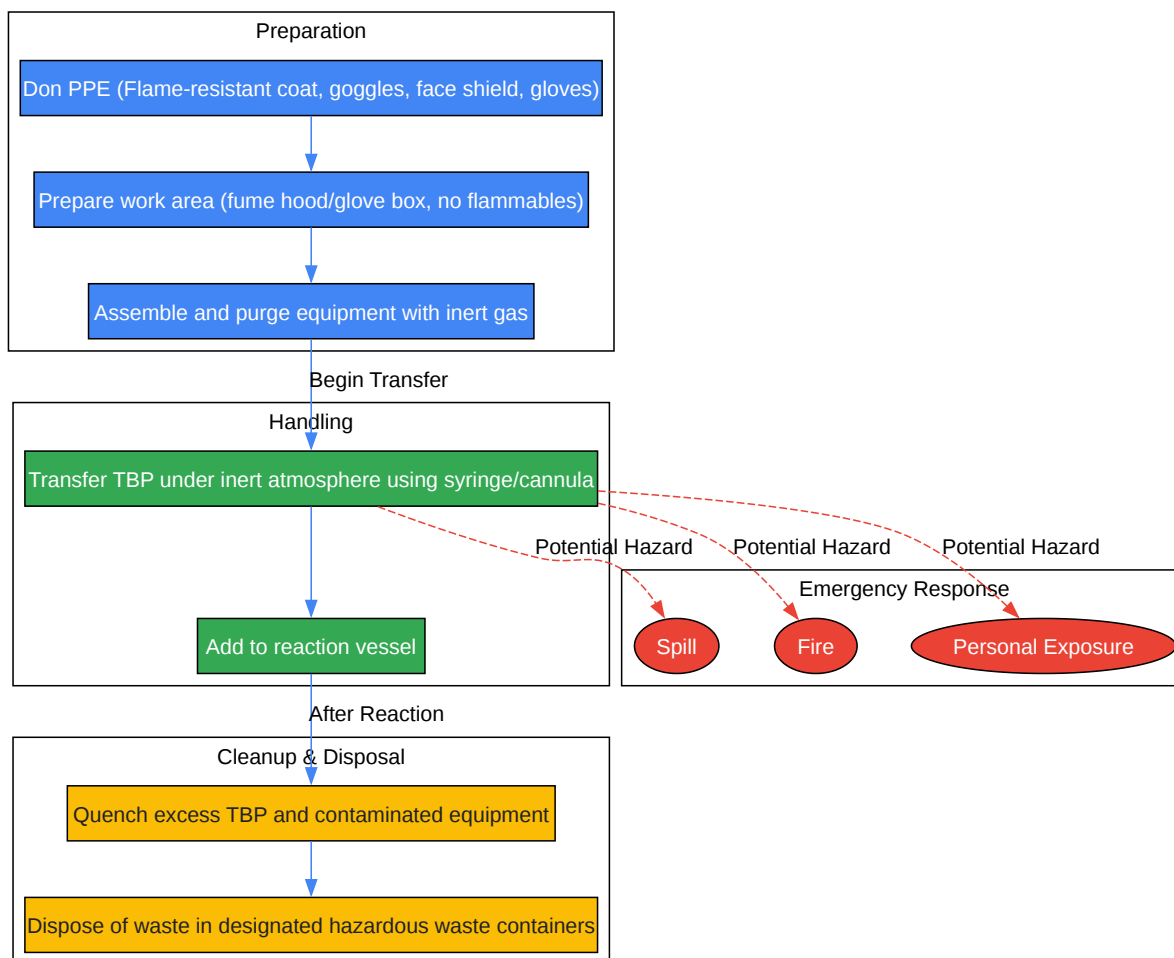
Experimental Protocols & Workflows

Detailed Methodology for Safe Transfer of Tributylphosphine

- Preparation:
 - Ensure a Class D fire extinguisher, safety shower, and eyewash station are readily accessible.
 - Work must be conducted in a certified chemical fume hood or a glove box.[10][12]
 - The work area should be free of flammable materials and ignition sources.[10]
 - Don appropriate Personal Protective Equipment (PPE):
 - Flame-resistant lab coat.[8][12]
 - Chemical splash goggles and a face shield.[8][10]
 - Wear appropriate gloves; nitrile gloves may be adequate for small quantities, but neoprene or other heavy chemical-resistant gloves are recommended for larger quantities.[10][12]
- Inert Atmosphere:

- The container of **tributylphosphine** must be under a positive pressure of an inert gas (e.g., nitrogen or argon).
- Use oven-dried glassware and purge all equipment (syringes, needles) with inert gas before use.
- Transfer Procedure (Syringe Technique):
 - Secure the **tributylphosphine** container to a stand within the fume hood.[\[10\]](#)
 - Use a syringe with a capacity at least double the volume to be transferred.[\[10\]](#)
 - Puncture the septum of the **tributylphosphine** container with the needle, ensuring the needle tip is below the liquid level.
 - Slowly draw the desired volume of liquid into the syringe.
 - To prevent drips, a small amount of inert gas can be drawn into the syringe after the liquid.
 - Withdraw the needle from the source container.
 - Carefully insert the needle into the reaction vessel (also under an inert atmosphere) and dispense the **tributylphosphine** slowly.
- Cleaning and Quenching:
 - Excess **tributylphosphine** in the syringe and on needles must be quenched.
 - Slowly add the excess reagent to a suitable quenching agent, such as isopropanol, under an inert atmosphere. The reaction can be exothermic.
 - Rinse the syringe and needle with the quenching solvent multiple times.
 - Dispose of all contaminated materials as hazardous waste.

Workflow for Handling Tributylphosphine



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